

Application of Cedr-8(15)-ene in the Development of New Fragrance Compounds

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cedr-8(15)-ene, also known as β -cedrene, is a naturally occurring sesquiterpene hydrocarbon found in the essential oil of cedarwood.[1] Its characteristic woody and warm aroma makes it a valuable starting material for the synthesis of a variety of fragrance compounds. This document provides detailed application notes and protocols for the utilization of **Cedr-8(15)-ene** in the development of novel fragrance ingredients. The focus is on the chemical modification of the cedrene skeleton to produce derivatives with enhanced olfactory properties, suitable for use in perfumery and other scented products.

Chemical Profile of Cedr-8(15)-ene



Property	Value		
Chemical Name	2,6,6-trimethyl-8- methylidenetricyclo[5.3.1.0 ^{1,5}]undecane		
Synonyms	β-Cedrene, (+)-beta-Funebrene		
CAS Number	546-28-1		
Molecular Formula	C15H24		
Molecular Weight	204.35 g/mol		
Odor Profile	Woody, cedar-like		

Key Fragrance Derivatives from Cedr-8(15)-ene

The versatility of the **Cedr-8(15)-ene** scaffold allows for the synthesis of several important fragrance compounds through chemical modifications. The primary derivatives include acetyl cedrene, cedrenyl acetate, and cedrene epoxide, each possessing unique olfactory characteristics.

Olfactory Properties of Cedr-8(15)-ene and its Derivatives



Compound	Odor Profile	Odor Strength	Substantivity	Recommended Usage in Concentrate
Cedr-8(15)-ene (β-Cedrene)	Woody, cedar	Medium	-	Up to 20%[2]
Acetyl Cedrene (Methyl Cedryl Ketone)	Warm, woody, amber, musk[3] [4]	High	> 400 hours[3][5]	Up to 20%[3]
Cedryl Acetate	Sweet, woody, cedar, vetiver, leathery[6][7][8]	Medium	> 400 hours[9]	Up to 20%[7]
α-Cedrene Epoxide	Woody, cedar, sandalwood, patchouli, ambergris	-	-	-

Experimental Protocols

Synthesis of Acetyl Cedrene (Methyl Cedryl Ketone) via Friedel-Crafts Acylation

Acetyl cedrene is a highly valued fragrance ingredient known for its persistent woody and musky notes.[4] It is synthesized through the Friedel-Crafts acylation of cedrene. A greener synthesis approach utilizes a solid superacid catalyst, which is reusable and reduces waste. [10]

Materials:

- Cedrene (a mixture containing β-cedrene)
- Acetic anhydride
- Solid superacid catalyst (e.g., SO₄²⁻/Fe₂O₃)[10]
- Three-necked flask equipped with a stirrer, condenser, and thermometer



- Heating mantle
- Filtration apparatus
- Vacuum distillation setup

Procedure:

- Catalyst Preparation (SO₄²⁻/Fe₂O₃):
 - Precipitate Fe(OH)₃ from a 10% Fe(NO₃)₃ solution by adding 28% strong ammonia solution to adjust the pH to 9-10.
 - Wash the precipitate with distilled water until no NH₄⁺ is detected.
 - Dry the precipitate at 110°C and grind it to a powder (less than 100 mesh) to obtain amorphous Fe₂O₃.
 - Immerse the Fe₂O₃ powder in a 0.25 mol/L H₂SO₄ solution (15 ml/g) for 20 hours.
 - Filter and dry the solid at 110°C, then calcine at 550°C for 3 hours to obtain the SO₄²⁻/Fe₂O₃ solid superacid catalyst.[10]
- Acylation Reaction:
 - In a 1000 ml three-necked flask, add 408 g (2 mol) of cedrene and 215 g (2.11 mol) of acetic anhydride.[10]
 - While stirring, add 10 g of the prepared SO₄²⁻/Fe₂O₃ solid superacid catalyst.[10]
 - Heat the reaction mixture to 80°C and maintain this temperature for 8 hours.[10]
 - After the reaction is complete, cool the mixture to 25°C.[10]
- Work-up and Purification:
 - Filter the reaction mixture to separate the solid superacid catalyst. The catalyst can be recovered and reused.[10]



- Remove the unreacted acetic anhydride and the acetic acid byproduct from the filtrate by vacuum distillation.[10]
- The crude product is then purified by fractional distillation to obtain methyl cedryl ketone.
 [10]
- The expected yield is approximately 64%, with a ketone content of 78%.[10]

Characterization:

 The product can be characterized by Gas Chromatography-Mass Spectrometry (GC-MS) to confirm its identity and purity.

Synthesis of Cedrenyl Acetate via Esterification

Cedrenyl acetate possesses a sweet, woody, and long-lasting aroma.[6] It is typically synthesized by the esterification of cedrol, a sesquiterpene alcohol derived from cedarwood oil.

Materials:

- Cedrol
- · Acetic anhydride or acetyl chloride
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Reaction vessel with a stirrer and reflux condenser
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

Generalized Procedure:

- · Esterification:
 - In a reaction vessel, dissolve cedrol in a suitable solvent (e.g., toluene).



- Add acetic anhydride (or acetyl chloride) in a slight molar excess.
- Add a catalytic amount of an acid catalyst.
- Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC or GC).
- Work-up and Purification:
 - Cool the reaction mixture and wash it with water, followed by a saturated sodium bicarbonate solution to neutralize the acid.
 - Separate the organic layer and dry it over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure.
 - Purify the crude cedrenyl acetate by vacuum distillation.

Characterization:

Confirm the structure and purity of the product using GC-MS and NMR spectroscopy.

Biotransformation of Cedrene Derivatives

Microbial transformation offers an environmentally friendly alternative for the synthesis of novel fragrance compounds. Fungi and bacteria have been shown to hydroxylate sesquiterpenes, leading to new derivatives with potentially interesting olfactory properties.[11][12][13][14]

Generalized Protocol for Microbial Hydroxylation:

- Microorganism and Culture Preparation:
 - Select a suitable microorganism known for its ability to hydroxylate terpenes (e.g., Rhodococcus sp., Aspergillus niger).[11][15]
 - Prepare a suitable culture medium (e.g., potato dextrose broth for fungi).
 - Inoculate the medium with the selected microorganism and incubate under appropriate conditions (e.g., 25-30°C, shaking) to obtain a sufficient biomass.



Biotransformation:

- Introduce Cedr-8(15)-ene or a derivative (e.g., cedrol) to the microbial culture. The substrate can be added directly or dissolved in a minimal amount of a water-miscible solvent like ethanol.
- Continue the incubation for a period ranging from several days to a week, monitoring the transformation process by periodically sampling the culture and analyzing the extract by GC-MS.

Extraction and Purification:

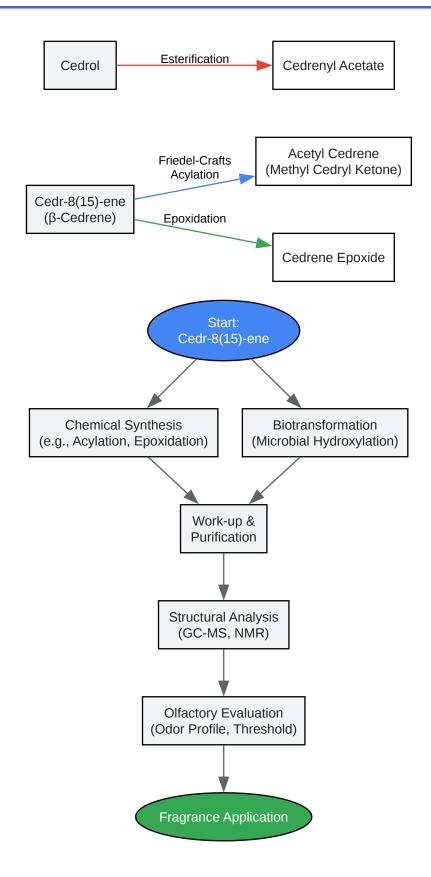
- After the desired level of conversion is achieved, extract the entire culture broth with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic extract over anhydrous sodium sulfate and concentrate it under reduced pressure.
- Purify the resulting hydroxylated derivatives using column chromatography.

Characterization:

Identify the structure of the new compounds using spectroscopic methods such as GC-MS,
 NMR, and IR spectroscopy.

Visualizations Synthetic Pathways of Cedr-8(15)-ene Derivatives





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